

4-(2,2,2-Trifluoroethyl)aniline molecular weight and formula

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Compound of Interest

Compound Name: 4-(2,2,2-Trifluoroethyl)aniline

Cat. No.: B136691

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Technical Guide: 4-(2,2,2-Trifluoroethyl)aniline

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on the chemical compound **4-(2,2,2-Trifluoroethyl)aniline**, including its molecular formula, molecular weight, and other key physical properties.

Compound Data Summary

The fundamental properties of **4-(2,2,2-Trifluoroethyl)aniline** are summarized in the table below. This data is essential for experimental design, chemical synthesis, and computational modeling.

Property	Value	Reference
Molecular Formula	C8H8F3N	[1] [2]
Molecular Weight	175.15 g/mol	[2]
Monoisotopic Mass	175.06088 Da	[1]
Appearance	Off-white to light yellow solid	[3]
Boiling Point	195.3 ± 40.0 °C (Predicted)	[3]
Density	1.242 ± 0.06 g/cm³ (Predicted)	[3]
pKa	4.18 ± 0.10 (Predicted)	[3]
Storage Temperature	2–8 °C under inert gas	[3]

Experimental Protocols

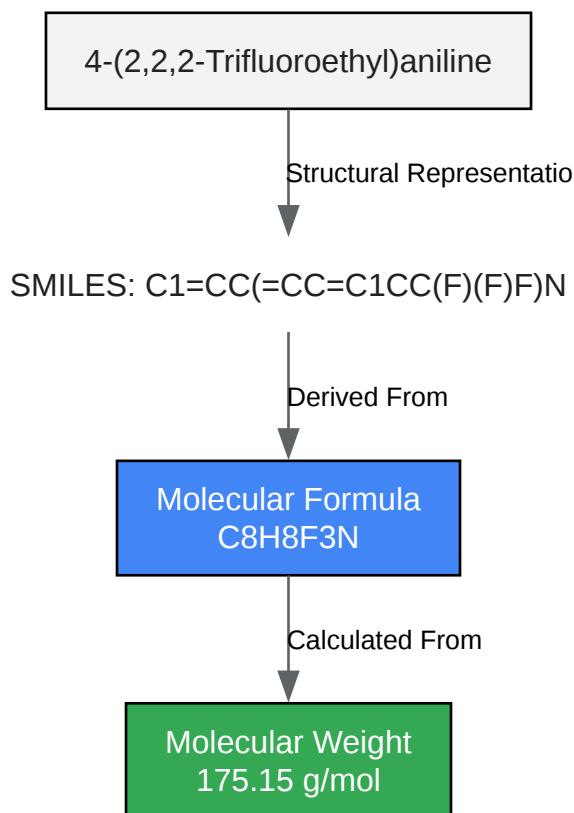
Detailed experimental protocols for the synthesis or specific applications of **4-(2,2,2-Trifluoroethyl)aniline** are not readily available in public literature. However, a general workflow for the characterization of this compound would typically involve the following methodologies:

- Structural Verification:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR to confirm the chemical structure and the positions of the fluoroethyl and amino groups on the aniline ring.
 - Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern, consistent with the predicted monoisotopic mass of 175.06088 Da[\[1\]](#).
- Purity Analysis:
 - High-Performance Liquid Chromatography (HPLC): To determine the purity of the compound, often using a UV detector.
 - Gas Chromatography-Mass Spectrometry (GC-MS): An alternative method for assessing purity and identifying any volatile impurities.

- Physicochemical Property Determination:
 - Melting Point Analysis: To determine the melting point range of the solid compound, which is a key indicator of purity.
 - Differential Scanning Calorimetry (DSC): To study thermal transitions.
 - Solubility Studies: To determine the solubility in various organic and aqueous solvents, which is crucial for its application in biological assays or as a reagent.

Informational Workflow

The following diagram illustrates the logical relationship between the compound's name, its structural representation (SMILES), and its fundamental chemical properties.



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Caption: Logical flow from compound name to molecular properties.

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References

- 1. PubChemLite - 4-(2,2,2-trifluoroethyl)aniline (C8H8F3N) [pubchemlite.lcsb.uni.lu]
- 2. 4-(2,2,2-Trifluoroethyl)aniline [oakwoodchemical.com]
- 3. 131395-17-0 CAS MSDS (4-(2,2,2-TRIFLUOROETHYL)ANILINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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